

Application Notes: Greenhouse Evaluation of Prohexadione-Calcium on Containerized Herbs

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Compound of Interest

Compound Name: Prohexadione

Cat. No.: B163171

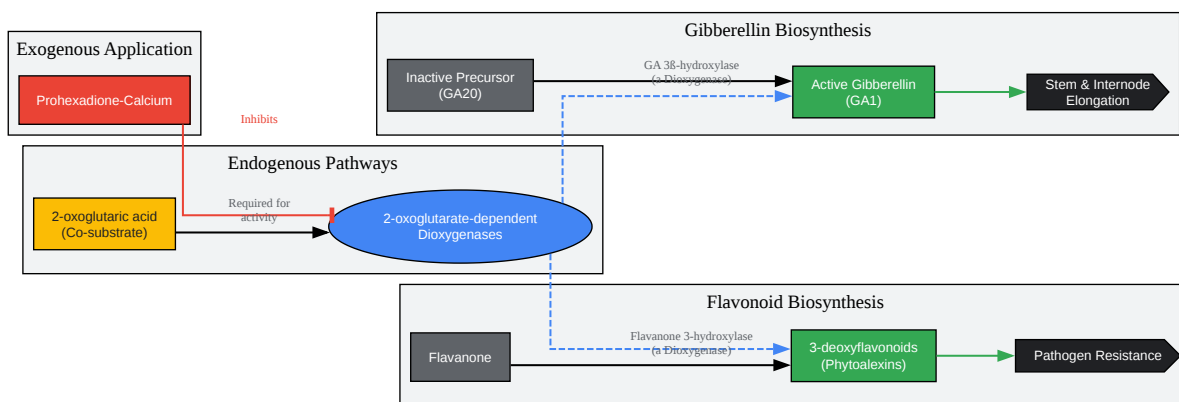
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Introduction

Prohexadione-calcium (Pro-Ca) is a plant growth regulator widely utilized to manage vegetative growth in various crops.^{[1][2]} It functions by inhibiting the biosynthesis of gibberellins, the plant hormones responsible for cell elongation.^{[2][3]} This mode of action results in a more compact plant structure, characterized by reduced internode length.^[2] Beyond growth control, Pro-Ca has been observed to influence flavonoid metabolism, potentially enhancing a plant's resistance to certain pathogens, and to reduce ethylene formation. These application notes provide a comprehensive protocol for conducting greenhouse trials to evaluate the effects of **Prohexadione**-calcium on the morphological, physiological, and biochemical characteristics of containerized herbs.

Mechanism of Action

Prohexadione-calcium acts as a structural mimic of 2-oxoglutaric acid, a co-substrate for several dioxygenase enzymes involved in key plant metabolic pathways. By competitively inhibiting these enzymes, Pro-Ca effectively blocks the late stages of gibberellin (GA) biosynthesis, specifically the 3 β -hydroxylation of GA₂₀ to the biologically active GA₁. This inhibition leads to reduced vegetative growth. Additionally, Pro-Ca influences the flavonoid pathway by inhibiting flavanone 3-hydroxylase, which can trigger the production of phytoalexin-like compounds, and can also impact ethylene biosynthesis.



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Caption: Prohexadione-Ca signaling pathway and its inhibitory effects.

Experimental Protocols

This section details the methodology for a comprehensive greenhouse experiment. The chosen herb species should be commercially relevant, such as basil (*Ocimum basilicum*), mint (*Mentha spicata*), or oregano (*Origanum vulgare*).

1. Materials and Equipment

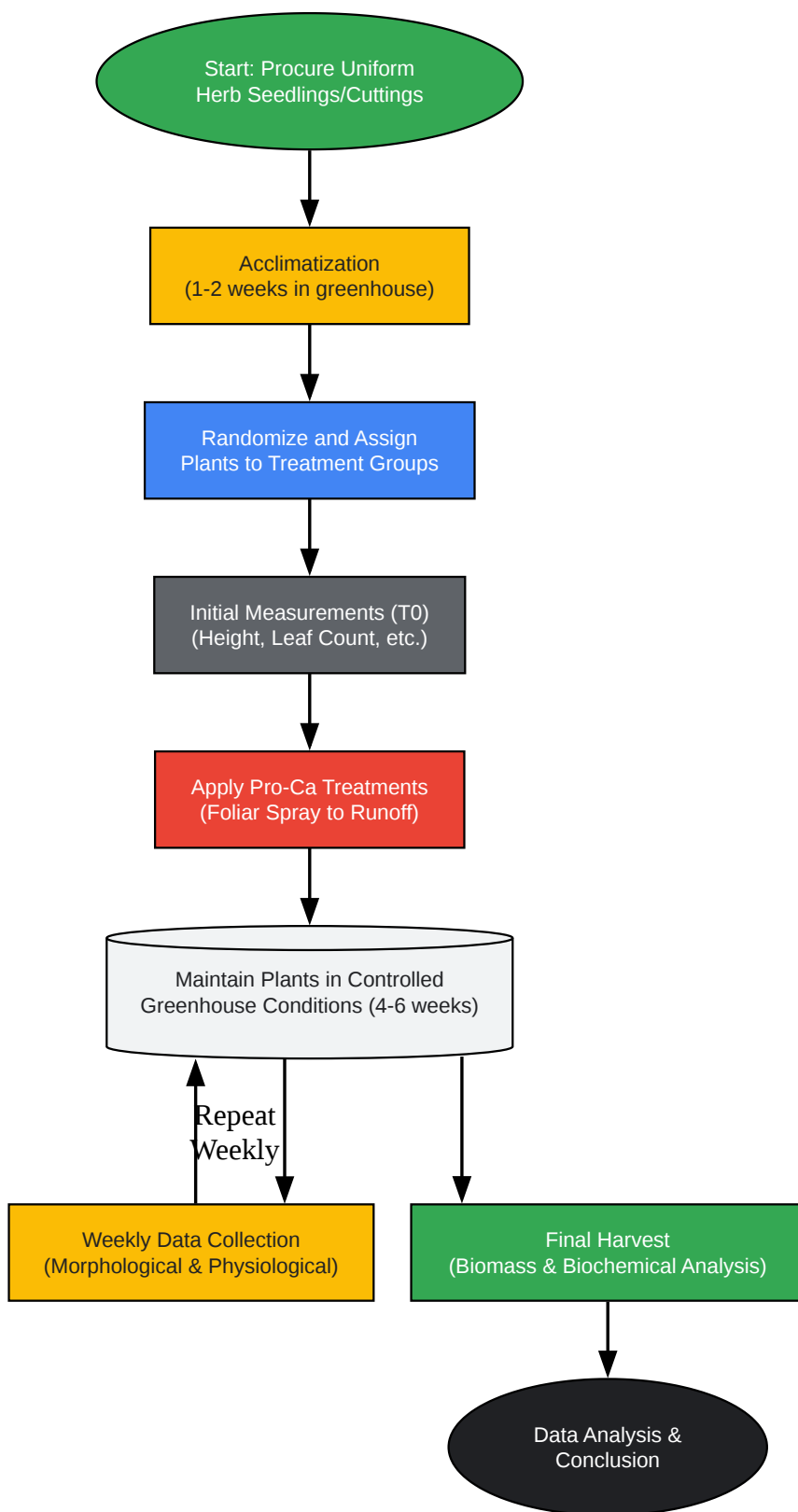
- Plant Material: Healthy, uniform seedlings or cuttings of the selected herb species.
- Containers: 1-liter plastic pots with drainage holes.
- Growing Medium: Sterile, well-drained potting mix (e.g., peat:perlite:vermiculite at 2:1:1 v/v/v).

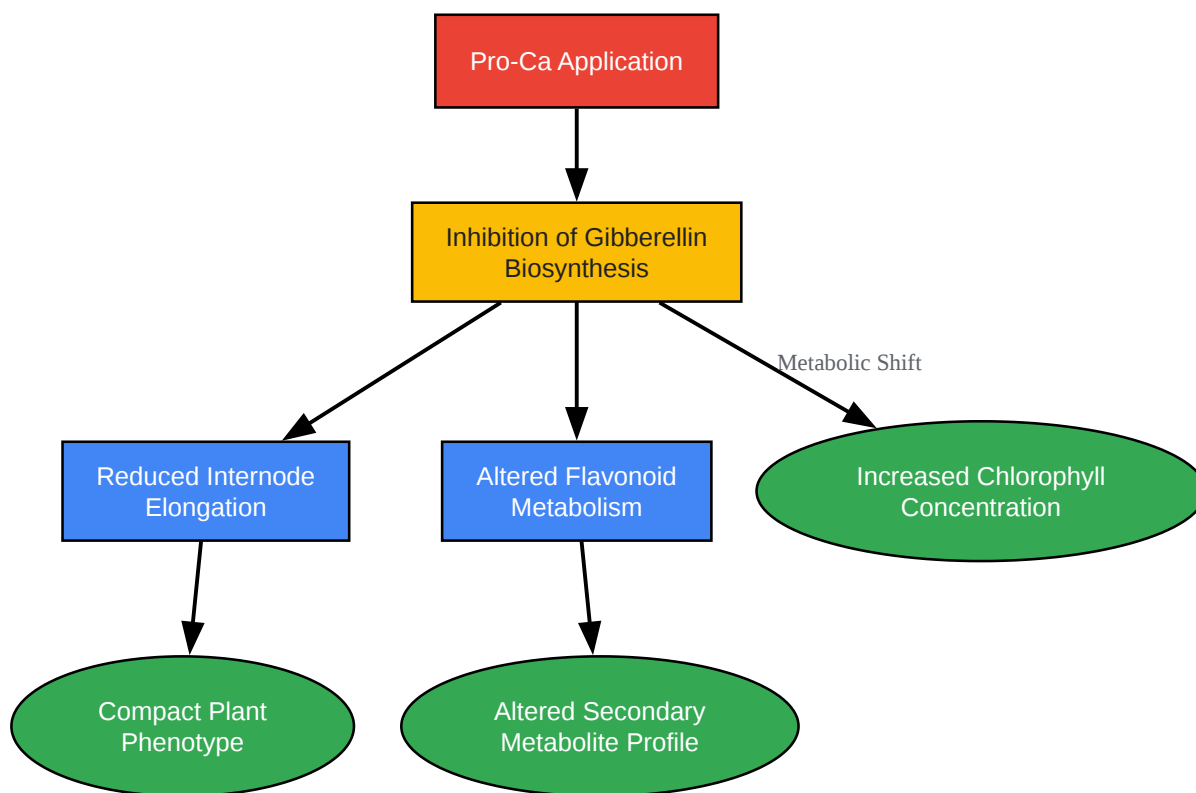
- **Prohexadione**-calcium: Commercial formulation (e.g., Apogee® or Kudos®) or technical grade Pro-Ca.
- Greenhouse: Temperature, humidity, and photoperiod-controlled environment.
- Measurement Tools: Calipers, ruler, SPAD meter (for chlorophyll estimation), balance (for biomass), graduated cylinders, pH/EC meter.
- Application Equipment: Handheld sprayer for foliar applications.
- Personal Protective Equipment (PPE): Gloves, safety glasses, lab coat.

2. Experimental Design and Workflow

A completely randomized design (CRD) is recommended. Treatments should include a negative control (water spray) and at least 3-4 concentrations of Pro-Ca. Based on literature, suggested concentrations for initial screening on herbs range from 50 to 500 mg/L (ppm).

- Treatments:
 - T1: Control (0 mg/L Pro-Ca)
 - T2: 125 mg/L Pro-Ca
 - T3: 250 mg/L Pro-Ca
 - T4: 500 mg/L Pro-Ca
- Replication: Each treatment should have a minimum of 10-15 replicate plants to ensure statistical power.
- Randomization: Pots should be randomly arranged on greenhouse benches and re-randomized weekly to minimize positional effects.





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References

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